

Application Notes and Protocols: N-Iodosaccharin Mediated Iodolactonization

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Compound of Interest

Compound Name: *N-Iodosaccharin*

Cat. No.: B107423

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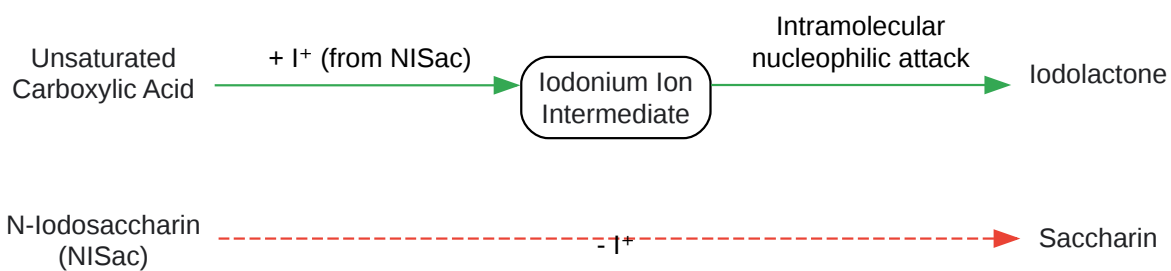
For Researchers, Scientists, and Drug Development Professionals

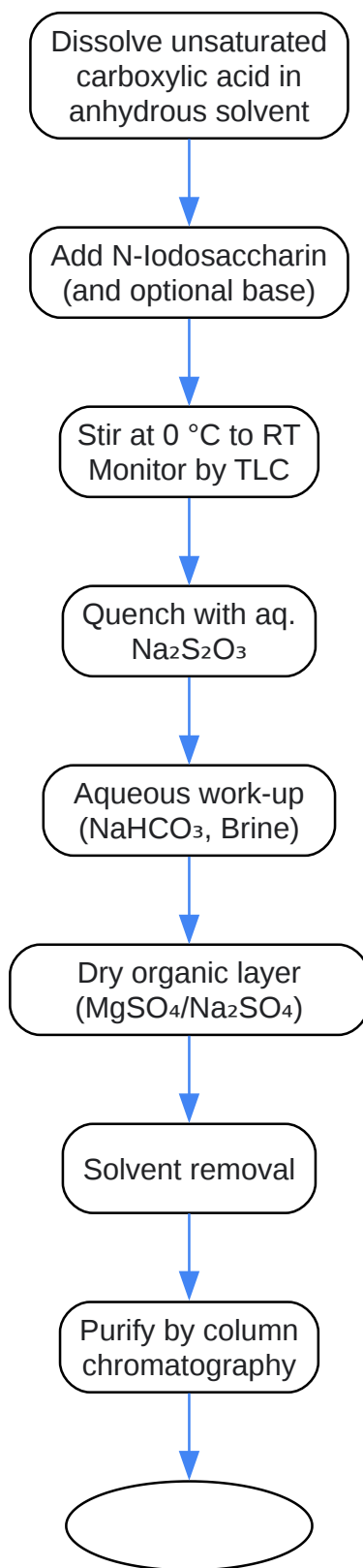
Introduction

Iodolactonization is a powerful and widely utilized organic reaction for the synthesis of lactones, which are key structural motifs in numerous natural products and pharmaceutically active compounds. This electrophilic cyclization involves the intramolecular reaction of an unsaturated carboxylic acid with an iodine source. **N-Iodosaccharin** (NISac) has emerged as a potent electrophilic iodinating agent, offering several advantages over traditional reagents like molecular iodine (I_2) or N-Iodosuccinimide (NIS).^{[1][2]} Due to the electron-withdrawing nature of the saccharin backbone, the iodine atom in **N-Iodosaccharin** is rendered highly electrophilic, leading to faster reaction rates and milder reaction conditions.^[1] This application note provides a detailed protocol for **N-Iodosaccharin** mediated iodolactonization, including the synthesis of the reagent, a general reaction procedure, and a discussion of its applications.

Reaction Mechanism

The mechanism of iodolactonization proceeds through an initial electrophilic attack of the iodine cation (I^+) on the carbon-carbon double bond of the unsaturated carboxylic acid, forming a cyclic iodonium ion intermediate. The carboxylate group, acting as an intramolecular nucleophile, then attacks the iodonium ion in an anti-fashion, leading to the formation of the iodolactone. The reaction is typically stereospecific, and the stereochemistry of the product can often be predicted based on the substrate and reaction conditions.





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References

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- 2. researchgate.net [researchgate.net]
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